

Essential Safety and Logistical Information for Handling N-Desethyl amodiaquine-d5

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Compound of Interest

Compound Name: *N-Desethyl amodiaquine-d5*

Cat. No.: B563042

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This document provides detailed procedural guidance for the safe use of **N-Desethyl amodiaquine-d5**, a deuterated metabolite of the antimalarial drug Amodiaquine, intended for scientific research and development purposes only.^[1]

Personal Protective Equipment (PPE)

When handling **N-Desethyl amodiaquine-d5**, a comprehensive approach to personal protection is crucial to minimize exposure risk. The following PPE is required:

- **Eye Protection:** Chemical safety goggles with side-shields that meet ANSI Z87.1 standards are mandatory to protect against splashes.^{[2][3]} A face shield should be worn in addition to goggles when there is a significant risk of splashing.^[3]
- **Hand Protection:** Chemically resistant gloves should be worn at all times. Given that specific glove compatibility data for **N-Desethyl amodiaquine-d5** is not available, it is recommended to use nitrile gloves for incidental contact. For prolonged handling or in case of a spill, heavy-duty gloves should be used.^[2]
- **Body Protection:** A long-sleeved laboratory coat is required. For procedures with a higher risk of contamination, an impervious or poly-coated gown should be worn.^{[2][4]}

- Respiratory Protection: All handling of the solid compound and preparation of solutions should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols.^[1] If a fume hood is not available, a suitable respirator must be used.

Operational Plan: From Receipt to Disposal

A systematic approach to handling **N-Desethyl amodiaquine-d5** ensures safety and maintains the integrity of the compound.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- The compound should be stored in a tightly sealed container in a well-ventilated area.^[1]
- Recommended storage is at -20°C for up to one month or -80°C for up to six months for stock solutions.^{[5][6]}

2. Preparation of Solutions:

- All work must be performed in a chemical fume hood.^[1]
- Before handling, allow the container to equilibrate to room temperature to prevent condensation.
- **N-Desethyl amodiaquine-d5** is soluble in DMSO and methanol.
- When preparing stock solutions, use the smallest feasible quantity of the compound.

3. Handling during Experiments:

- Avoid contact with skin and eyes.^[1]
- Do not eat, drink, or smoke in the laboratory.^[1]
- Wash hands thoroughly after handling.^[1]

- In case of accidental exposure, follow the first aid measures outlined in the Safety Data Sheet.[\[1\]](#)

4. Spill Management:

- In the event of a spill, evacuate the area and remove all sources of ignition.[\[1\]](#)
- Wear appropriate PPE, including respiratory protection.
- Contain the spill using non-combustible absorbent material such as clay or vermiculite.[\[1\]](#)
- Collect the absorbed material into a sealed container for hazardous waste disposal.[\[1\]](#)

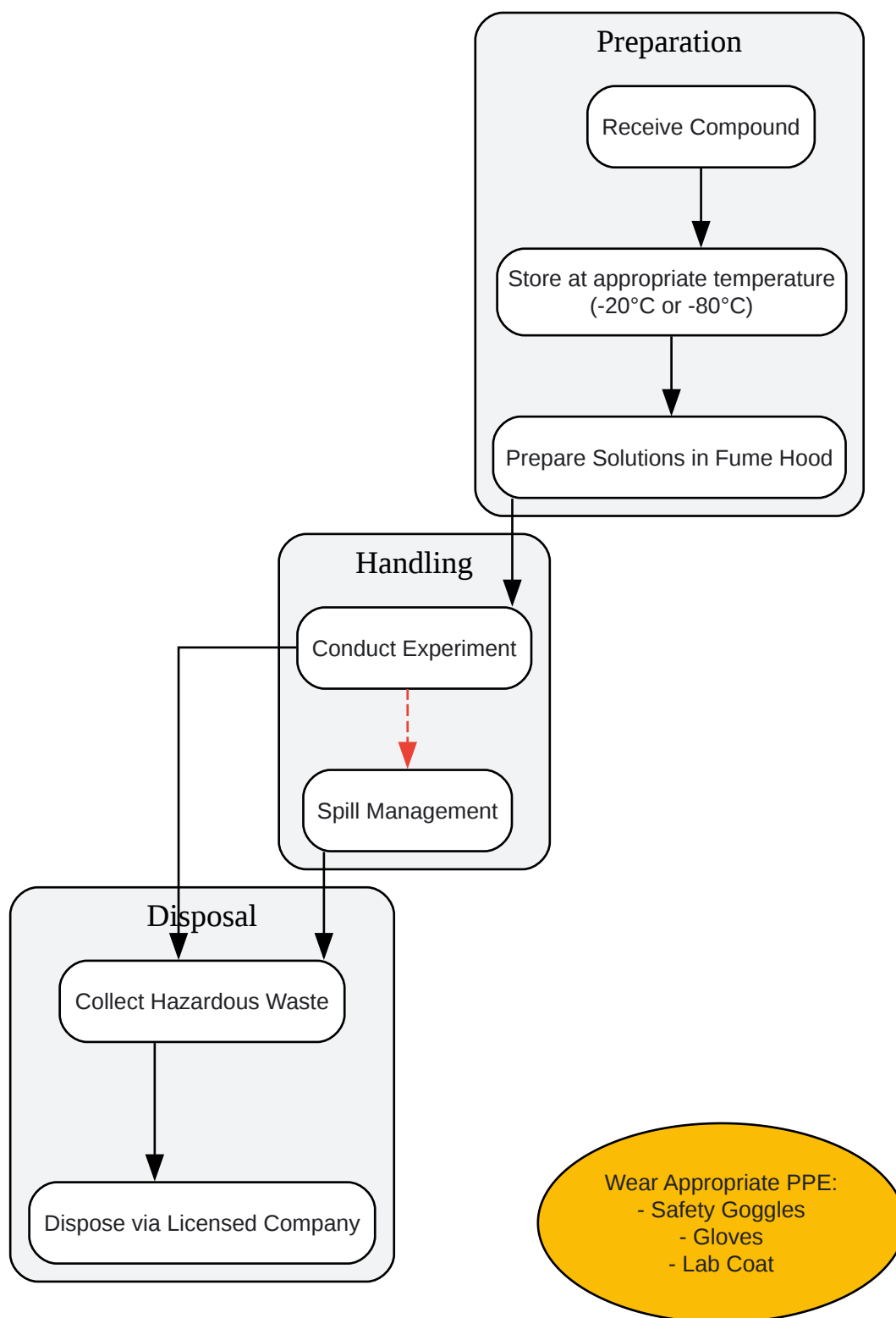
5. Disposal:

- **N-Desethyl amodiaquine-d5** and any contaminated materials should be treated as hazardous waste.
- Dispose of the waste through a licensed hazardous material disposal company.[\[1\]](#)
- Do not dispose of the compound in sanitary sewers or landfills.[\[1\]](#)

Quantitative Data Summary

Parameter	Value	Reference
Storage Temperature	-20°C (short-term) or -80°C (long-term)	[5] [6]
Molecular Weight	332.84 g/mol	[1] [7]
CAS Number	1216894-33-5	[1]

Experimental Workflow



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Caption: Workflow for the safe handling and disposal of **N-Desethyl amodiaquine-d5**.

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